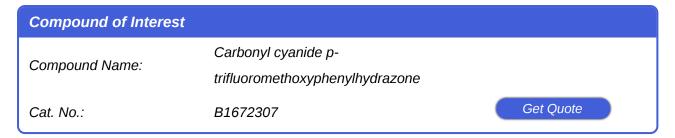


Measuring Maximal Respiration with FCCP: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Mitochondrial respiration is a critical cellular process responsible for the majority of ATP production. The ability of mitochondria to respond to increased energy demands is a key indicator of cellular health and metabolic function. Carbonyl cyanide-4- (trifluoromethoxy)phenylhydrazone (FCCP) is a potent mitochondrial uncoupling agent widely used to measure the maximal oxygen consumption rate (OCR), providing insights into the respiratory capacity of cells. These application notes provide a detailed protocol for utilizing FCCP to assess maximal respiration, primarily focusing on the widely used Seahorse XF Cell Mito Stress Test.

Mechanism of Action

FCCP is a lipophilic protonophore that disrupts the mitochondrial membrane potential. It functions by shuttling protons across the inner mitochondrial membrane, bypassing ATP synthase. This uncoupling of the proton gradient from ATP synthesis leads to an unrestricted flow of electrons through the electron transport chain (ETC) and a consequent maximal rate of oxygen consumption by complex IV. This process allows for the determination of the cell's maximal respiratory capacity.

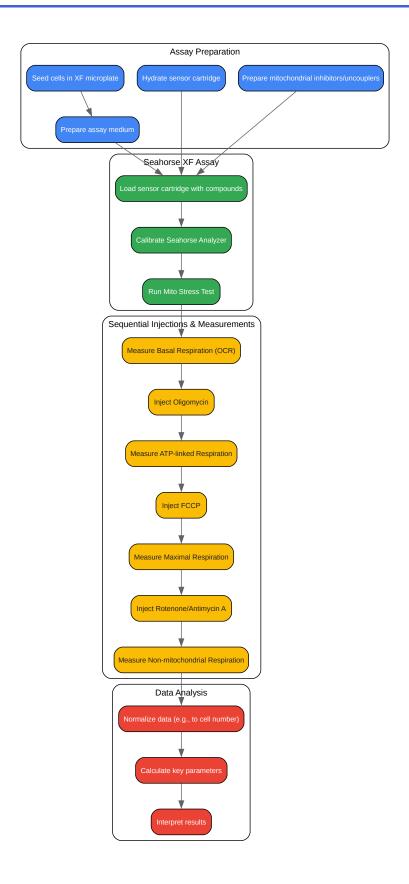


Caption: FCCP shuttles protons across the inner mitochondrial membrane, dissipating the proton gradient.

Experimental Workflow: Seahorse XF Cell Mito Stress Test

The Seahorse XF Cell Mito Stress Test is a standard assay for measuring key parameters of mitochondrial function. The general workflow involves sequential injections of mitochondrial inhibitors and uncouplers to assess basal respiration, ATP-linked respiration, maximal respiration, and non-mitochondrial respiration.





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Caption: Workflow for the Seahorse XF Cell Mito Stress Test.



Key Parameters Measured

The Seahorse XF Cell Mito Stress Test allows for the calculation of several key parameters of mitochondrial function.

Parameter	Calculation	Biological Significance
Basal Respiration	(Last rate measurement before first injection) - (Non-mitochondrial respiration)	The baseline oxygen consumption of the cells.
ATP-linked Respiration	(Last rate measurement before oligomycin injection) - (Minimum rate measurement after oligomycin injection)	The portion of basal respiration used for ATP synthesis.
Maximal Respiration	(Maximum rate measurement after FCCP injection) - (Non-mitochondrial respiration)	The maximum respiratory capacity of the mitochondria.
Spare Respiratory Capacity	(Maximal Respiration) - (Basal Respiration)	The cell's ability to respond to an increased energy demand.
Proton Leak	(Minimum rate measurement after oligomycin injection) - (Non-mitochondrial respiration)	The portion of basal respiration not coupled to ATP synthesis.
Non-mitochondrial Respiration	Minimum rate measurement after Rotenone/Antimycin A injection	Oxygen consumption from cellular processes outside of the mitochondria.

Experimental Protocols I. FCCP Optimization Protocol

It is crucial to determine the optimal FCCP concentration for each cell type, as high concentrations can inhibit respiration.

Objective: To determine the FCCP concentration that induces maximal oxygen consumption without causing cellular toxicity.



Materials:

- Seahorse XF Cell Culture Microplate
- Seahorse XF Sensor Cartridge
- Seahorse XF Calibrant
- Assay Medium (e.g., Seahorse XF DMEM, pH 7.4) supplemented with 10 mM glucose, 1 mM pyruvate, and 2 mM glutamine
- FCCP stock solution (e.g., in DMSO)
- Cells of interest

Procedure:

- Cell Seeding: The day before the assay, seed cells at the desired density in a Seahorse XF cell culture microplate.
- Cartridge Hydration: Hydrate a Seahorse XF sensor cartridge overnight in a non-CO2 incubator at 37°C.
- FCCP Dilution Series: On the day of the assay, prepare a serial dilution of FCCP in the assay medium. A typical starting range is 0.25 μ M to 2.0 μ M.
- Medium Exchange: Remove the cell culture medium and wash the cells with pre-warmed assay medium. Add the final volume of assay medium to each well.
- Compound Loading: Load the different concentrations of FCCP into the designated ports of the hydrated sensor cartridge.
- Assay Execution: Follow the instrument prompts to calibrate the sensor cartridge and run the assay.
- Data Analysis: Analyze the oxygen consumption rate (OCR) at each FCCP concentration to identify the concentration that yields the maximal OCR. This can be visualized as a bellshaped curve.



II. Seahorse XF Cell Mito Stress Test Protocol

Objective: To measure basal respiration, ATP-linked respiration, maximal respiration, and non-mitochondrial respiration.

Materials:

- Seeded and prepared Seahorse XF cell culture microplate
- Hydrated Seahorse XF sensor cartridge
- Assay Medium
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